

An In-depth Technical Guide to 3-Octanoylpyrrole: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: 1-Octanone, 1-(1H-pyrrol-3-yl)-

CAS No.: 114900-83-3

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Foreword: Navigating the Landscape of a Niche Pyrrole Derivative

In the vast and intricate world of heterocyclic chemistry, the pyrrole scaffold stands as a cornerstone, integral to a myriad of natural products and synthetic molecules of profound biological and material significance. While the chemistry of pyrrole itself and its simpler derivatives is well-trodden territory, the exploration of specific, long-chain acylated pyrroles often leads to less documented frontiers. This guide is dedicated to a representative of this class: 3-octanoylpyrrole.

A comprehensive search of chemical databases reveals that a specific CAS number for 3-octanoylpyrrole is not readily available, suggesting it is not a commonly cataloged or commercially available compound. This, however, does not diminish its potential importance. The presence of a lipophilic octanoyl chain on the C3 position of the pyrrole ring presents

intriguing possibilities for modulating physicochemical properties, such as membrane permeability and protein binding, which are critical in the realm of drug discovery. Furthermore, the 3-acylpyrrole motif is a valuable synthon for further chemical transformations.

This technical guide, therefore, adopts a dual approach. It will first address the synthesis of 3-octanoylpyrrole by delving into the established methodologies for the C3-acylation of the pyrrole ring. Secondly, it will extrapolate the likely physicochemical properties of 3-octanoylpyrrole based on the known characteristics of homologous 3-acylpyrroles. Finally, it will explore the potential applications of this and related long-chain 3-acylpyrroles, drawing from the rich and diverse biological activities exhibited by the broader family of pyrrole derivatives.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)

I. The Synthetic Challenge: Achieving Regioselective C3-Acylation of Pyrrole

The direct acylation of the pyrrole ring presents a classic challenge in heterocyclic chemistry due to the high reactivity of the ring system, which can lead to polysubstitution and polymerization under harsh acidic conditions.[\[5\]](#) The primary goal in the synthesis of 3-octanoylpyrrole is to achieve regioselective acylation at the C3 position over the more electronically favored C2 position.

The Friedel-Crafts Acylation Approach

The Friedel-Crafts acylation is a fundamental method for introducing acyl groups onto aromatic rings. However, its direct application to unprotected pyrrole is often problematic. The choice of Lewis acid and the use of a protecting group on the pyrrole nitrogen are critical factors in directing the acylation to the desired C3 position.[\[5\]](#)[\[6\]](#)[\[7\]](#)

The Role of N-Protection: To circumvent the issues of polymerization and to control regioselectivity, the pyrrole nitrogen is typically protected with an electron-withdrawing group, most commonly a sulfonyl group (e.g., benzenesulfonyl or p-toluenesulfonyl). This N-protection serves a dual purpose: it deactivates the pyrrole ring towards uncontrolled electrophilic attack and polymerization, and it sterically and electronically influences the position of acylation.[\[5\]](#)[\[7\]](#)

Influence of the Lewis Acid: The choice of Lewis acid plays a pivotal role in determining the C2/C3 acylation ratio. Stronger Lewis acids, such as aluminum chloride (AlCl_3), tend to favor

the formation of the C3-acylated product when an N-sulfonyl protecting group is employed.[5] Weaker Lewis acids like tin(IV) chloride (SnCl_4) or boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$) may lead to a higher proportion of the C2-isomer.[5]

Experimental Protocol: Synthesis of 3-Octanoyl-1-(p-toluenesulfonyl)pyrrole

This protocol outlines a general procedure for the Friedel-Crafts acylation of N-tosylpyrrole to yield the C3-acylated product, which can then be deprotected to afford 3-octanoylpyrrole.

Step 1: N-Tosylation of Pyrrole

- To a solution of pyrrole (1.0 equiv) in a suitable aprotic solvent (e.g., tetrahydrofuran or dichloromethane) under an inert atmosphere (e.g., nitrogen or argon), add a strong base such as sodium hydride (NaH , 1.1 equiv) portion-wise at 0 °C.
- Allow the mixture to stir at room temperature for 30-60 minutes.
- Cool the reaction mixture back to 0 °C and add a solution of p-toluenesulfonyl chloride (TsCl , 1.1 equiv) in the same solvent dropwise.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Quench the reaction carefully with water and extract the product with an organic solvent.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain N-tosylpyrrole.

Step 2: C3-Acylation of N-Tosylpyrrole

- To a solution of N-tosylpyrrole (1.0 equiv) in a dry, inert solvent (e.g., dichloromethane) under a nitrogen atmosphere, add aluminum chloride (AlCl_3 , >1.0 equiv) portion-wise at 0 °C.
- Stir the resulting mixture at 0 °C for approximately 30 minutes.
- Add octanoyl chloride (1.2 equiv) dropwise to the solution.

- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by TLC.
- Upon completion, carefully pour the reaction mixture into a mixture of ice and dilute hydrochloric acid to quench the reaction.
- Separate the organic layer and extract the aqueous layer with dichloromethane.
- Combine the organic layers, wash with saturated sodium bicarbonate solution and brine, then dry over anhydrous magnesium sulfate.
- Filter and concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 3-octanoyl-1-(p-toluenesulfonyl)pyrrole.[5]

Step 3: Deprotection of the N-Tosyl Group

- The N-tosyl group can be removed under basic conditions, for example, by treatment with sodium hydroxide or potassium hydroxide in a protic solvent like methanol or ethanol at reflux.
- The progress of the deprotection should be monitored by TLC.
- Upon completion, neutralize the reaction mixture, extract the product with an organic solvent, and purify by column chromatography to obtain 3-octanoylpyrrole.

Alternative Acylation Methodologies

While the Friedel-Crafts acylation of N-protected pyrroles is a robust method, other milder techniques have been developed to avoid the use of strong Lewis acids. One such method involves the use of N-acylbenzotriazoles as acylating agents, often catalyzed by titanium(IV) chloride (TiCl_4).[8] This approach can offer improved regioselectivity and is performed under gentler conditions.[8]

Workflow for the Synthesis of 3-Octanoylpyrrole



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Caption: Synthetic pathway for 3-octanoylpyrrole.

II. Predicted Physicochemical Properties of 3-Octanoylpyrrole

In the absence of experimental data for 3-octanoylpyrrole, we can predict its properties by analyzing the trends within the homologous series of 3-n-alkanoylpyrroles.

Property	Predicted Value/Characteristic for 3-Octanoylpyrrole	Rationale
Molecular Formula	C ₁₂ H ₁₉ NO	Based on the structure (C ₄ H ₄ N ring + C ₈ H ₁₅ O acyl chain).
Molecular Weight	193.29 g/mol	Calculated from the molecular formula.
Appearance	Likely a pale yellow to brown oil or low-melting solid	Shorter chain 3-acylpyrroles are often colored liquids or solids. The long alkyl chain may result in a waxy solid or oil at room temperature.
Solubility	Poorly soluble in water; Soluble in common organic solvents (e.g., ethanol, acetone, dichloromethane, chloroform)	The nonpolar octanoyl chain will dominate the solubility profile, making it highly lipophilic.
Boiling Point	Expected to be significantly higher than shorter-chain analogs (e.g., 3-acetylpyrrole) due to increased molecular weight and van der Waals forces. Likely >250 °C at atmospheric pressure.	Boiling points of alkanes and ketones increase with chain length.
Melting Point	If solid, likely a low melting point.	The long, flexible alkyl chain may disrupt crystal packing, leading to a lower melting point compared to more compact molecules of similar molecular weight.
¹ H NMR Spectroscopy	Characteristic signals for the pyrrole ring protons (in the range of δ 6.0-7.5 ppm), with splitting patterns indicative of	Based on the known spectra of other 3-acylpyrroles and alkyl ketones.

3-substitution. Signals for the octanoyl chain will appear in the upfield region (δ 0.8-2.8 ppm), including a triplet for the terminal methyl group. The N-H proton will likely appear as a broad singlet at a downfield chemical shift.

¹³ C NMR Spectroscopy	Resonances for the pyrrole ring carbons (typically in the δ 100-140 ppm range), a carbonyl carbon signal (around δ 190-200 ppm), and signals for the carbons of the octanoyl chain.	In line with general principles of ¹³ C NMR spectroscopy for similar structures.
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Infrared (IR) Spectroscopy	A strong absorption band for the C=O stretch (around 1650-1680 cm ⁻¹). An N-H stretching band (around 3200-3400 cm ⁻¹). C-H stretching bands for the alkyl chain (around 2850-2960 cm ⁻¹).	Characteristic vibrational frequencies for the functional groups present.
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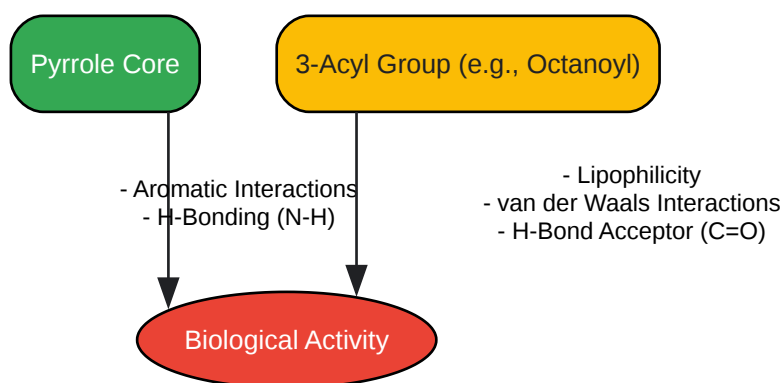
III. Potential Applications and Biological Significance

The pyrrole nucleus is a privileged scaffold in medicinal chemistry, found in numerous natural products and synthetic drugs with a wide range of biological activities, including antibacterial, anti-inflammatory, and anticancer properties.[1][2][3][4][9] The introduction of a long alkyl chain, such as an octanoyl group, can significantly influence the biological profile of the parent pyrrole molecule.

Role in Drug Discovery

- **Modulation of Lipophilicity:** The octanoyl chain will impart significant lipophilicity to the molecule. This can enhance its ability to cross cell membranes and interact with hydrophobic pockets in protein targets. This is a key consideration in the design of drugs targeting intracellular proteins or the central nervous system.
- **Antimicrobial and Antifungal Agents:** Long-chain substituted pyrroles have been investigated for their antimicrobial properties. The lipophilic tail can facilitate the disruption of bacterial or fungal cell membranes.[3]
- **Enzyme Inhibition:** The 3-acylpyrrole moiety can act as a pharmacophore that interacts with the active sites of various enzymes. The long alkyl chain can provide additional binding interactions, potentially leading to increased potency and selectivity. For instance, some pyrrole derivatives have shown inhibitory activity against enzymes like cyclooxygenases (COX) and cholinesterases.[1][10]
- **Antioxidant and Neuroprotective Effects:** Certain pyrrole derivatives have demonstrated antioxidant and neuroprotective properties, which are relevant in the context of neurodegenerative diseases.[1][11]

Logical Relationship of Pyrrole Structure to Biological Activity



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Caption: Key structural features influencing biological activity.

Applications in Materials Science

The pyrrole ring is the fundamental building block of polypyrrole, a well-known conducting polymer. 3-Substituted pyrroles can be used as monomers to synthesize functionalized polypyrroles with tailored properties. A 3-octanoylpyrrole monomer could potentially lead to a polymer with increased solubility in organic solvents and modified electronic properties due to the presence of the alkyl chain.

IV. Safety and Handling

While specific toxicity data for 3-octanoylpyrrole is unavailable, it is prudent to handle it with the care afforded to other pyrrole derivatives. Unsubstituted pyrrole is known to be toxic if swallowed or inhaled and can cause serious eye damage.^[12] Acylated pyrroles, such as 3-acetylpyrrole, may cause skin and eye irritation and can be harmful if swallowed.^[13] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling 3-octanoylpyrrole. All manipulations should be carried out in a well-ventilated fume hood.

V. Conclusion

3-Octanoylpyrrole represents an intriguing yet underexplored member of the vast pyrrole family. While its specific physicochemical and biological properties are yet to be formally documented, a solid foundation for its synthesis and predicted characteristics can be established from the well-documented chemistry of 3-acylpyrroles. The strategic placement of an eight-carbon acyl chain at the C3 position offers a promising avenue for the development of novel molecules with tailored lipophilicity and potential applications in drug discovery and materials science. This guide provides a comprehensive framework for researchers and scientists to approach the synthesis and exploration of this and other long-chain 3-acylpyrrole derivatives, paving the way for future discoveries in these exciting fields.

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